

structural formula and molecular weight of chloroacetic acid.

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Compound of Interest

Compound Name: *Chloroacetic acid*

Cat. No.: *B1668787*

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A Comprehensive Technical Overview of Chloroacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of the physicochemical properties of **chloroacetic acid**, a significant organochlorine compound utilized as a fundamental building block in organic synthesis.

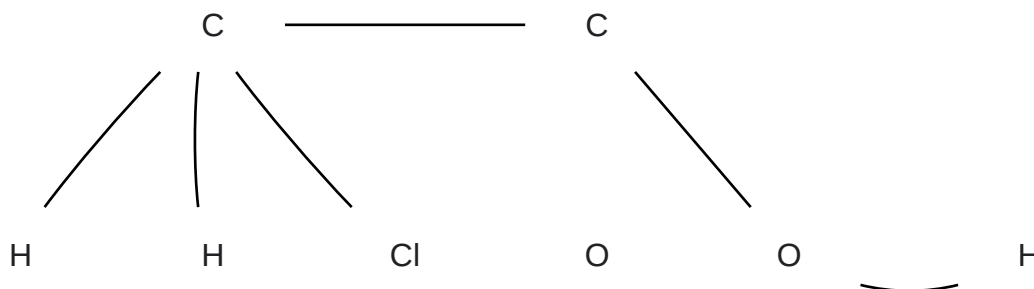
Physicochemical Data

The essential quantitative properties of **chloroacetic acid** are summarized in the table below. This data is critical for its application in various experimental and industrial protocols.

Property	Value
Molecular Formula	C ₂ H ₃ ClO ₂
Molecular Weight	94.49 g/mol [1][2]
Alternate Formula	ClCH ₂ COOH[1][3][4]
Density	1.58 g/cm ³ [1][2]
Melting Point	63 °C (145 °F; 336 K)[1]
Boiling Point	189.3 °C (372.7 °F; 462.4 K)[1]
Solubility in water	85.8 g/(100 mL) at 25 °C[1]

Structural Representation

The molecular structure of **chloroacetic acid** is foundational to its reactivity and function as an alkylating agent.[3][5] The following diagram illustrates the atomic arrangement and bonding.



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Structural formula of **chloroacetic acid**.

Experimental Protocols

Industrial Synthesis of **Chloroacetic Acid**

Chloroacetic acid is primarily synthesized via two industrial methods.

Method 1: Chlorination of Acetic Acid

This common method involves the direct chlorination of acetic acid using a catalyst, such as acetic anhydride.^[4]

- Reaction: $\text{CH}_3\text{COOH} + \text{Cl}_2 \rightarrow \text{ClCH}_2\text{COOH} + \text{HCl}$ ^[1]
- Protocol: Acetic acid is reacted with chlorine gas in the presence of a catalytic amount of acetic anhydride. The reaction mixture is typically heated to initiate the reaction.
- Challenges: This process can lead to the formation of di- and trichloroacetic acids as byproducts, which are challenging to separate from the desired product through distillation.^[1]

Method 2: Hydrolysis of Trichloroethylene

This method yields a product of high purity.^[1]

- Reaction: $\text{ClCH=CCl}_2 + 2\text{H}_2\text{O} \rightarrow \text{ClCH}_2\text{COOH} + 2\text{HCl}$ ^[1]
- Protocol: Trichloroethylene is hydrolyzed in the presence of a concentrated sulfuric acid solution (typically at least 75%) at a temperature of 130–140 °C.^[1] This process avoids the formation of polychlorinated impurities.

Applications in Research and Development

Chloroacetic acid serves as a versatile intermediate in the synthesis of a wide range of chemical compounds.^[1]

- **Herbicide Production:** It is a precursor for the manufacture of several herbicides, including 2-methyl-4-chlorophenoxyacetic acid (MCPA), 2,4-dichlorophenoxyacetic acid (2,4-D), and glyphosate.^[1]
- **Pharmaceutical Synthesis:** The compound is used to produce chloroacetyl chloride, a precursor for the synthesis of adrenaline (epinephrine).^[1]
- **Industrial Chemicals:** Displacement of the chloride with a sulfide group yields thioglycolic acid, which is utilized as a stabilizer in PVC and as an ingredient in some cosmetics.^[1]

- Organic Synthesis: A notable application in organic chemistry is the O-alkylation of salicylaldehyde with **chloroacetic acid**, which, after decarboxylation, produces benzofuran. [1]

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